Cross-validation of Methohexital's anesthetic potency across different species

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Compound of Interest	
Compound Name:	Methohexital
Cat. No.:	B102721

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A Comparative Guide to the Anesthetic Potency of Methohexital Across Species

For Researchers, Scientists, and Drug Development Professionals

This guide provides a cross-species comparison of the anesthetic potency of **methohexital**, with a focus on quantitative data, experimental methodologies, and its primary mechanism of action. Data for commonly used anesthetic alternatives, propofol and thiopental, are included for a comprehensive evaluation.

Quantitative Anesthetic Potency

The following tables summarize the anesthetic potency of **methohexital** and comparator agents across various species. It is important to note that direct comparative studies are limited, and reported values are derived from different experimental endpoints, including the median effective dose (ED50) for loss of the righting reflex and recommended doses for anesthetic induction.

Table 1: Anesthetic Potency of **Methohexital**

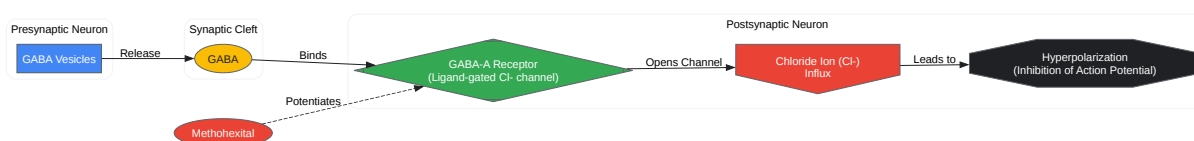| Species	Anesthetic Induction Dose (IV)	Plasma Concentration for Anesthesia (IV)	Notes
Human (Adult)	1 - 1.5 mg/kg	-	Provides anesthesia for 5 to 7 minutes.[1]
Dog	-	11.8 µg/mL	To prevent movement in response to a noxious stimulus.[2]
Mouse	10 mg/kg	-	For recovery phase studies.[3]

Table 2: Anesthetic Potency of Propofol

Species	ED50 (IV)	Anesthetic Induction Dose (IV)	Notes
Rat	5.0 mg/kg	7.5 - 10 mg/kg	ED50 for producing anesthesia.[4][5]
Mouse	140 mg/kg (IP)	-	ED50 for loss of righting reflex.[6]
Dog	3.8 mg/kg (unpremedicated)	3 - 8 mg/kg	ED50 for induction of anesthesia.[7][8]
Cat	-	4 mg/kg (median)	

Table 3: Anesthetic Potency of Thiopental

Species	ED50 (SC)	Anesthetic Induction Dose (IV)	Notes
Rat	107 mg/kg	30 mg/kg	ED50 determined by response to tail-clamping.[9][10]
Mouse	-	25 mg/kg (IV), 50 mg/kg (IP)	[11]
Dog	-	10 - 25 mg/kg (unpremedicated)	[12]
Cat	-	9 - 11 mg/kg	[12]

Mechanism of Action: GABAergic Pathway

Methohexital, like other barbiturates, exerts its anesthetic effects primarily through the potentiation of the γ-aminobutyric acid type A (GABA-A) receptor, the major inhibitory neurotransmitter receptor in the central nervous system.[13][14][15][16][17]
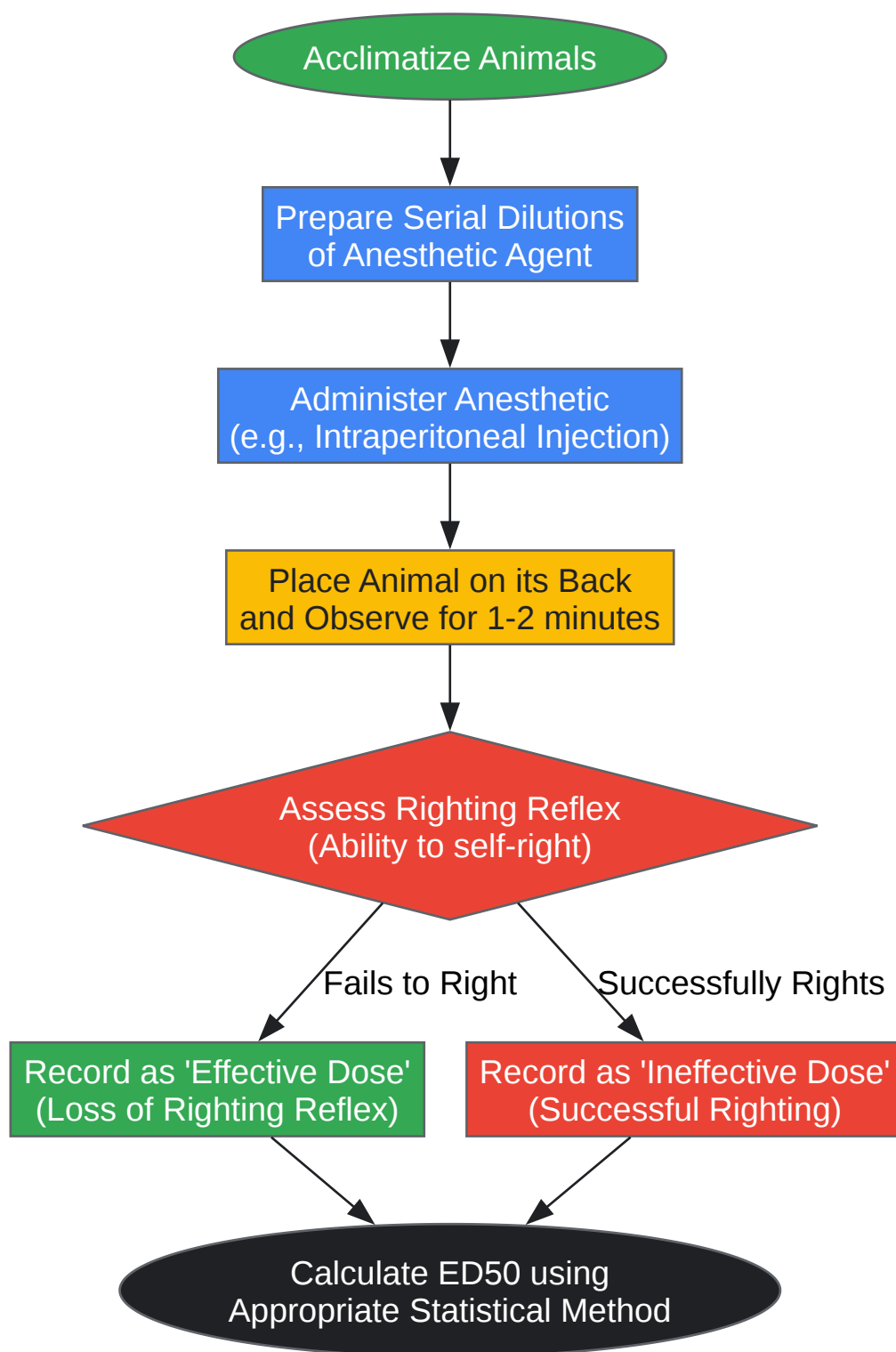
Caption: **Methohexital**'s potentiation of the GABA-A receptor signaling pathway.

Experimental Protocols

The determination of anesthetic potency, whether as an ED50 or a clinically effective dose, relies on standardized experimental procedures. Below are generalized protocols for assessing anesthetic efficacy in common laboratory animals.

Rodent Anesthetic Potency (Loss of Righting Reflex)

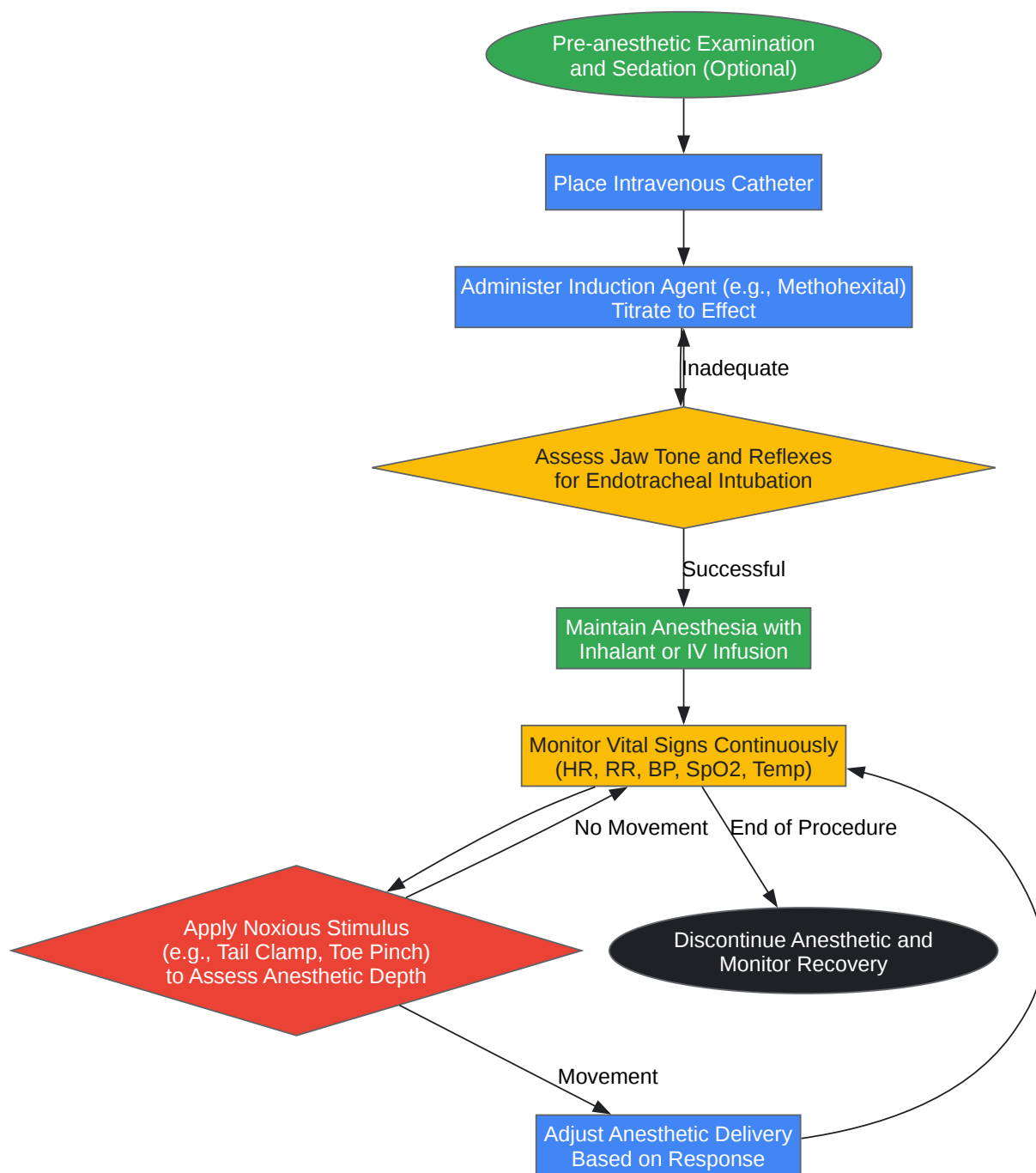This protocol is frequently used to determine the ED50 of an anesthetic agent in rodents.

Acclimatize Animals

Prepare Serial Dilutions
of Anesthetic Agent

Administer Anesthetic
(e.g., Intraperitoneal Injection)

Place Animal on its Back
and Observe for 1-2 minutes

Assess Righting Reflex
(Ability to self-right)

Fails to Right   Successfully Rights

Record as 'Effective Dose'
(Loss of Righting Reflex)

Record as 'Ineffective Dose'
(Successful Righting)

Calculate ED50 using
Appropriate Statistical Method

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Caption: Workflow for determining the ED50 of an anesthetic in rodents.

Canine Anesthetic Induction and Maintenance

This protocol outlines the steps for assessing the induction and maintenance of anesthesia in dogs, often to a surgical plane.

Caption: Protocol for assessing anesthetic induction and maintenance in canines.

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